

5-(BenzylOxy)-2-bromobenzaldehyde chemical structure and properties

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Compound of Interest

Compound Name:	5-(BenzylOxy)-2-bromobenzaldehyde
Cat. No.:	B113107

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An In-depth Technical Guide to **5-(BenzylOxy)-2-bromobenzaldehyde**: A Strategic Intermediate in Complex Molecule Synthesis

Abstract

5-(BenzylOxy)-2-bromobenzaldehyde is a bifunctional aromatic compound of significant interest to the chemical research community, particularly those engaged in medicinal chemistry and drug discovery. Its unique structural arrangement, featuring a reactive aldehyde, a strategically positioned bromine atom, and a benzyl ether protecting group, makes it a valuable and versatile intermediate for the synthesis of complex molecular architectures. This guide provides a comprehensive overview of its chemical structure, physicochemical properties, a robust synthetic protocol, and its applications, offering field-proven insights for researchers and drug development professionals.

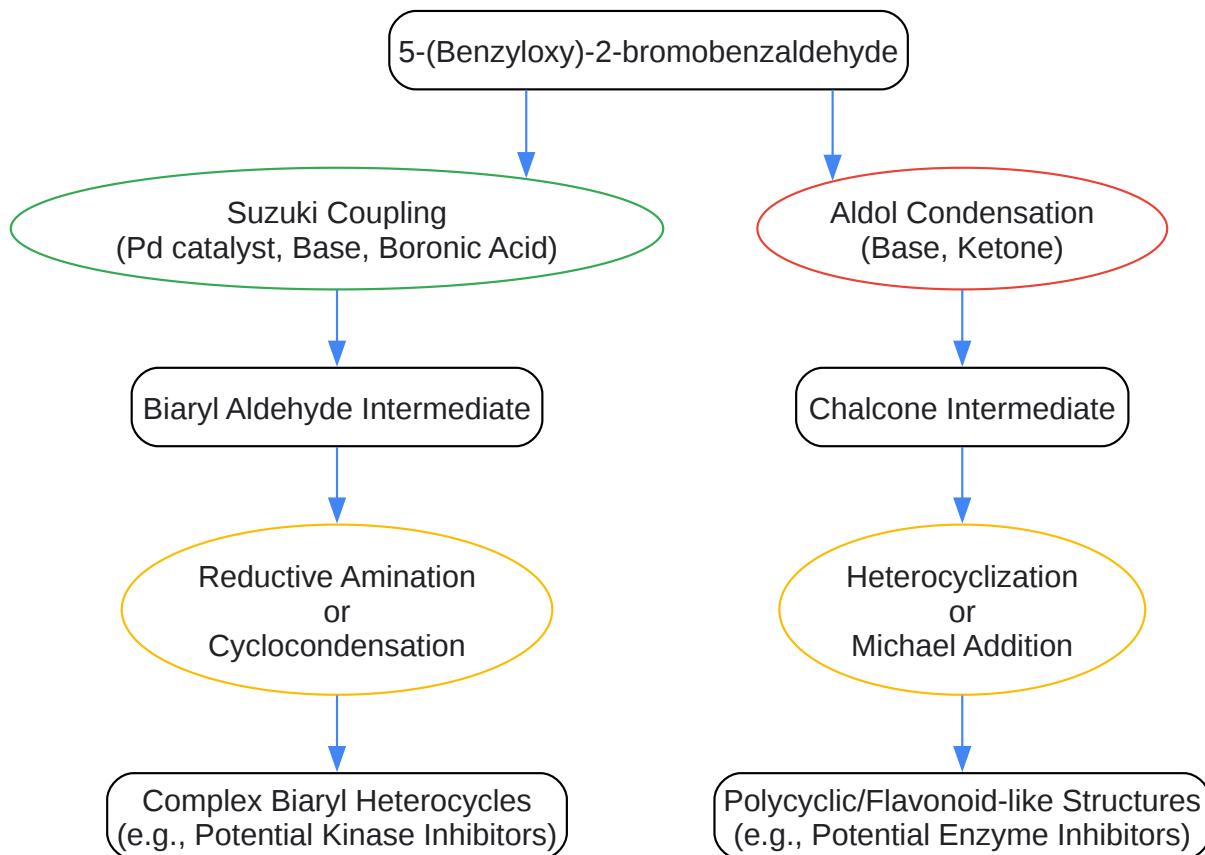
Molecular Structure and Identification

The foundational step in utilizing any chemical intermediate is a thorough understanding of its structure and identifiers. **5-(BenzylOxy)-2-bromobenzaldehyde**, with the empirical formula $C_{14}H_{11}BrO_2$, consists of a benzaldehyde core substituted with a bromine atom at the C2 position and a benzylOxy group at the C5 position.^{[1][2]} The ortho-bromo substitution is crucial for introducing further complexity via cross-coupling reactions, while the aldehyde serves as a versatile handle for chain extension and heterocycle formation. The benzylOxy group acts as a

robust protecting group for the phenol, which can be cleaved under specific conditions to reveal a hydroxyl functionality for late-stage diversification.

Key Identifiers:

- IUPAC Name: 2-bromo-5-(phenylmethoxy)benzaldehyde[1]
- CAS Number: 85604-06-4[1][2]
- Molecular Formula: C₁₄H₁₁BrO₂[1]
- SMILES: C1=CC=C(C=C1)COCC2=CC(=C(C=C2)Br)C=O[1]
- InChIKey: NUBOClQJROMWLP-UHFFFAOYSA-N[1][2]



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Sources

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[pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
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